

# Application Notes and Protocols for Titanium(II) Oxide in Electromagnetic Interference Shielding

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## Compound of Interest

Compound Name: Titanium(II) oxide

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Authored for: Researchers, Scientists, and Drug Development Professionals

**Date: December 18, 2025**

## Introduction

Electromagnetic interference (EMI) presents a significant challenge in the design and operation of sensitive electronic devices, including those utilized in research, diagnostics, and medical applications. The proliferation of wireless technologies necessitates the development of advanced shielding materials that can effectively attenuate unwanted electromagnetic radiation. **Titanium(II) oxide** (TiO), also known as titanium monoxide, has emerged as a promising material for EMI shielding applications. Its unique electronic properties, particularly its notable dielectric loss tangent, contribute to its ability to absorb and dissipate electromagnetic energy, making it an attractive alternative to traditional metallic shielding materials.<sup>[1][2]</sup>

This document provides detailed application notes and experimental protocols for the utilization of **Titanium(II) oxide** in the formulation of EMI shielding composites. It is intended to guide researchers and professionals in the synthesis of TiO-based materials, their incorporation into polymer matrices, and the subsequent evaluation of their EMI shielding effectiveness.

## Principle of EMI Shielding with Titanium(II) Oxide

The primary mechanism by which materials shield against electromagnetic interference is through reflection, absorption, and multiple internal reflections of the incident electromagnetic waves. While conductive materials primarily reflect EMI, materials with high dielectric loss, such as **Titanium(II) oxide**, are effective at absorbing microwave energy.[1][2] The suitability of TiO for EMI shielding is attributed, in part, to the high number of structural vacancies and defects in its titanium and oxygen sublattices, which contribute to both a relatively high dielectric loss and electrical conductivity.[1] When incorporated into a polymer matrix, TiO nanoparticles can form a network that interacts with and dissipates the energy of incoming electromagnetic waves.

## Quantitative Data Summary

The following tables summarize the key quantitative data reported for **Titanium(II) oxide**-based EMI shielding materials.

Table 1: Composition and Shielding Effectiveness of TiO-based Composites

Composite Material	TiO Content (vol. %)	Frequency Range	Shielding Effectiveness (SE)	Reference
TiO in Polymer Matrix	10 - 60%	1 GHz - 40 GHz	Data not specified	[3]
TiO in Polymer Matrix	15 - 60%	Not specified	Data not specified	[3]

Table 2: Dielectric Properties of **Titanium(II) Oxide** Powder

TiO Volume Fraction in Paraffin	Frequency Range	Dielectric Constant ( $\epsilon'$ )	Reference
< 20%	0.1 - 13.5 GHz	~60	[4]
20%	0.1 - 13.5 GHz	Frequency-dependent increase	[4]
30%	0.1 - 13.5 GHz	60 - 100	[4]

## Experimental Protocols

### Protocol 1: Synthesis of Titanium(II) Oxide Nanoparticles via Mechanochemical Treatment

This protocol describes the synthesis of nanocrystalline **Titanium(II) oxide** from titanium and titanium dioxide powders.<sup>[5]</sup>

Materials:

- Titanium (Ti) powder (99.5% purity)
- Titanium dioxide (TiO<sub>2</sub>) powder (rutile, 99.8% purity)
- High-energy planetary ball mill
- Tungsten carbide grinding bowls and balls
- Argon gas supply
- Tube furnace

Procedure:

- Prepare an equimolar mixture of Ti and TiO<sub>2</sub> powders.
- Place the powder mixture into a tungsten carbide grinding bowl along with tungsten carbide balls. The ball-to-powder weight ratio should be 10:1.
- Seal the grinding bowl inside a glove box under an argon atmosphere to prevent oxidation.
- Conduct the mechanochemical synthesis in a high-energy planetary ball mill. Set the rotation speed to 400 rpm.
- Mill the powder for a total of 2 hours. It is advisable to have milling/pause cycles (e.g., 10 minutes of milling followed by a 5-minute pause) to prevent excessive heating.

- After milling, handle the resulting nanocrystalline TiO powder inside an argon-filled glove box to maintain its stoichiometry.
- For annealing (optional, to improve crystallinity), place the powder in an alumina boat and heat it in a tube furnace under a vacuum (e.g.,  $10^{-5}$  Torr) at 900°C for 24 hours.[5]
- Characterize the synthesized TiO nanoparticles using X-ray diffraction (XRD) to confirm the crystal structure and transmission electron microscopy (TEM) to analyze the particle size and morphology.

## Protocol 2: Preparation of TiO-Polymer Composite for EMI Shielding

This protocol outlines the fabrication of a TiO-polymer composite film using a solution casting method.

Materials:

- Synthesized **Titanium(II) Oxide** nanoparticles
- Polyvinylidene fluoride (PVDF)
- N,N-Dimethylformamide (DMF)
- Magnetic stirrer with hotplate
- Ultrasonic bath
- Petri dish or glass substrate
- Vacuum oven

Procedure:

- Calculate the required amounts of TiO nanoparticles and PVDF to achieve the desired volume percentage (e.g., 10-60 vol. %).[3]

- Disperse the TiO nanoparticles in DMF by sonicating the mixture in an ultrasonic bath for 1 hour. This helps to break up agglomerates and achieve a uniform dispersion.
- In a separate beaker, dissolve the PVDF powder in DMF by stirring the mixture on a hotplate at 60°C until a clear solution is obtained.
- Slowly add the TiO dispersion to the PVDF solution while continuously stirring. Continue stirring the mixture for at least 4 hours to ensure homogeneity.
- After stirring, place the mixture in an ultrasonic bath for another 30 minutes to further improve the dispersion of the TiO nanoparticles.
- Pour the resulting viscous solution into a petri dish or onto a clean glass substrate.
- Dry the cast film in a vacuum oven at 80°C for 12 hours to completely remove the DMF solvent.
- Carefully peel the dried composite film from the substrate. The resulting film is now ready for characterization and EMI shielding effectiveness testing.

### **Protocol 3: Measurement of EMI Shielding Effectiveness using Coaxial Transmission Line Method (ASTM D4935)**

This protocol describes the procedure for measuring the EMI shielding effectiveness of the prepared TiO-polymer composite films.<sup>[1][6]</sup>

#### Equipment:

- Vector Network Analyzer (VNA)
- Coaxial transmission line sample holder (compliant with ASTM D4935)
- Torque wrench
- Computer with data acquisition software

#### Sample Preparation:

- Cut the TiO-polymer composite film into two types of specimens as required by the ASTM D4935 standard: a reference specimen and a load specimen.[6]
  - The reference specimen is an annular ring with an outer diameter matching the outer conductor of the sample holder and an inner diameter matching the inner conductor.
  - The load specimen is a solid circular disk with a diameter matching the outer conductor of the sample holder.
- Ensure the thickness of the specimens is uniform and accurately measured.

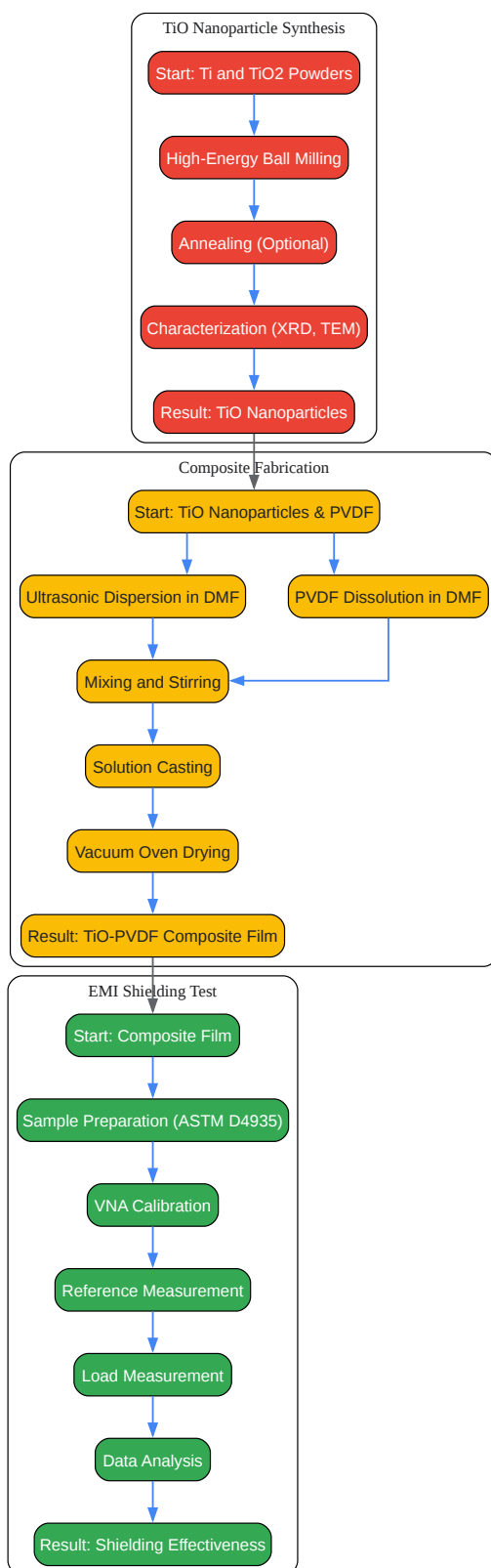
#### Procedure:

- Calibration:
  - Connect the coaxial sample holder to the VNA.
  - Perform a full two-port calibration of the VNA over the desired frequency range (e.g., 30 MHz to 1.5 GHz for the standard ASTM D4935 holder).[6]
- Reference Measurement:
  - Place the reference specimen in the sample holder and secure it with the specified torque.
  - Measure the S-parameters (S11, S21, S12, S22) across the frequency range. This measurement accounts for the impedance mismatch at the sample-holder interface.
- Load Measurement:
  - Replace the reference specimen with the load specimen in the sample holder and secure it.
  - Measure the S-parameters again across the same frequency range.
- Data Analysis:
  - The shielding effectiveness (SE) is calculated from the measured S-parameters. The total shielding effectiveness (SE<sub>T</sub>) is the sum of the reflection loss (SE<sub>R</sub>) and the absorption

loss (SE\_A).

- The VNA software typically has functions to calculate these parameters based on the measured S-parameters.

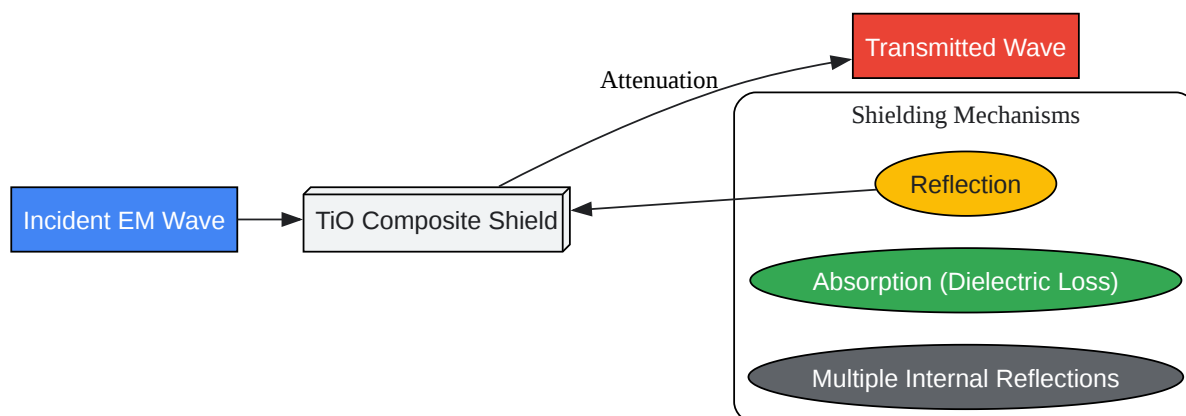
## Visualizations



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Caption: Experimental workflow for TiO-based EMI shielding material.





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Caption: EMI shielding mechanisms in TiO composites.

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